

Basic Information & Key Properties of Pivaloyl Cyanide

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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Understanding the compound's properties is the first step in designing a purification process. Here is a summary of its key characteristics:

Property	Value
CAS Number	42867-40-3 [1] [2]
Molecular Formula	C ₆ H ₉ NO [1] [2]
Molecular Weight	111.14 g/mol [1] [2]
Boiling Point	147 °C [1]
Density	0.940 g/cm ³ [1]
Flash Point	43 °C [1]
Synonyms	Trimethylacetyl cyanide; 2,2-Dimethylpropanoyl cyanide [2]

Identifying and Classifying Common Impurities

To troubleshoot effectively, you must first identify the potential impurities. The synthesis pathway is a primary source. One patent indicates that **pivaloyl cyanide** can be produced by reacting **pivalic anhydride** with **hydrocyanic acid** in the presence of a **copper(I) cyanide catalyst** within a diluent like **diphenyl ether** [3]. Based on this method, common impurities could include:

- **Unreacted starting materials:** Pivalic anhydride, hydrocyanic acid.
- **By-products of the reaction:** Pivalic acid (from hydrolysis).
- **Catalyst residues:** Copper complexes.
- **Solvent residues:** Diphenyl ether.
- **Decomposition products:** The compound may be sensitive to heat or moisture, leading to degradation.

Purification and Removal Methodologies

The following techniques are standard in organic chemistry for impurity removal. You will need to adapt and test them for your specific sample of **pivaloyl cyanide**.

Distillation

Given the known boiling point of 147°C [1], distillation is a primary method for purifying **pivaloyl cyanide** from non-volatile or differently volatile impurities.

- **Fractional Distillation:** This is highlighted in the patent as a final step to isolate a pure crude product of **pivaloyl cyanide** from the reaction mixture [3]. It is effective for separating the target compound from the higher-boiling solvent diphenyl ether and other impurities.

Washing with Aqueous Solutions

This method is effective for removing specific classes of impurities.

- **Acidic Impurities:** Wash the organic phase (containing your **pivaloyl cyanide** in a suitable water-immiscible solvent) with a dilute basic solution, such as sodium bicarbonate. This will remove unreacted pivalic acid [4].
- **Catalyst Residues:** The patent mentions that the reaction mixture is a suspension containing copper cyanide salts [3]. A thorough water wash or filtration might help remove some of these inorganic salts.

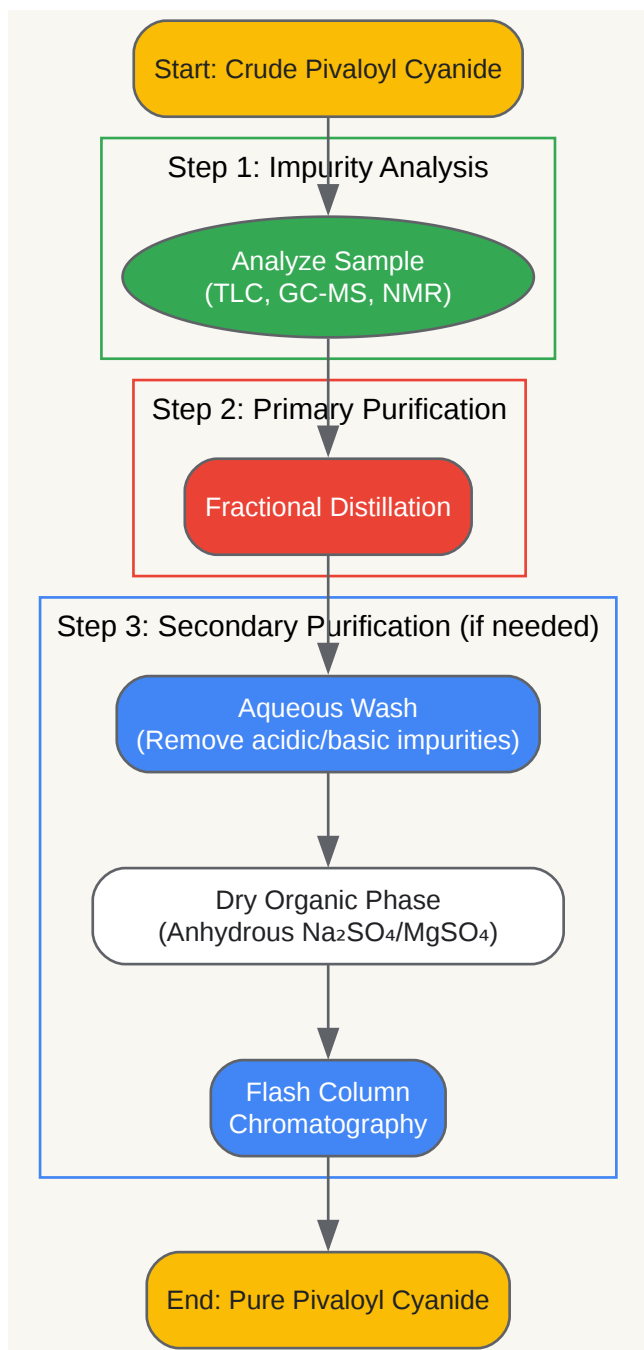
Chromatography

For high-purity requirements, especially in pharmaceutical applications, chromatography is indispensable.

- **Flash Column Chromatography:** This is a standard preparative method for separating organic compounds. Testing different stationary phases (silica gel, alumina) and solvent elution gradients will be necessary to develop a successful separation protocol.

Experimental Workflow for Impurity Removal

The following diagram outlines a logical, step-by-step workflow for troubleshooting the purification of **pivaloyl cyanide**. You can use this as a guide to systematically address the issue.



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Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for pivaloyl cyanide? One supplier recommends storage in a **refrigerator at 2-8°C** [2]. Due to its reactivity and likely sensitivity to moisture, storing it under an inert atmosphere (e.g., nitrogen or argon) in a sealed container is also advisable.

Q2: My yield after purification is low. What could be the cause? Low yields can be attributed to:

- **Decomposition during distillation:** The compound might be heat-sensitive. Consider using a short-path or Kugelrohr distillation setup to minimize exposure to high temperatures.
- **Formation of stable byproducts:** If copper cyanide catalyst is used, it may form stable complexes, trapping your product [3]. Optimizing catalyst loading and reaction time is crucial.
- **Losses during aqueous workup: Pivaloyl cyanide** may have slight solubility in aqueous layers or could hydrolyze. Ensure the use of a water-immiscible solvent and keep washing steps brief and controlled.

Q3: How can I monitor the purity of my sample during the process?

- **Thin-Layer Chromatography (TLC):** A quick and effective method to check the number of components in your sample.
- **Gas Chromatography (GC) or GC-MS:** Highly suitable for a volatile compound like **pivaloyl cyanide** and excellent for quantitative analysis.
- **NMR Spectroscopy:** Provides definitive structural information to confirm identity and assess purity.

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